Scale-up process for bis-THF-2-ol production

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Compound of Interest

Compound Name:	*(3aS,6aR)-Hexahydrofuro[2,3-b]furan-2-ol*
CAS No.:	*362634-66-0*
Cat. No.:	*B3327657*

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Application Note: Scalable Synthesis of Bis-THF-2-ol via Continuous Flow Reduction

Executive Summary

The bis-tetrahydrofuran (bis-THF) scaffold is a privileged structural motif in antiretroviral therapeutics, most notably as the P2-ligand in Darunavir. While the 3-ol derivative is the final coupling partner, the bis-THF-2-ol (hexahydrofuro[2,3-b]furan-2-ol) lactol serves as a critical, highly reactive intermediate.

Scaling the production of bis-THF-2-ol presents a distinct chemical engineering challenge: the partial reduction of the corresponding lactone (bis-THF-2-one) to the lactol (hemiacetal) without over-reduction to the ring-opened diol. In batch processing, this requires cryogenic conditions (–78 °C) to manage the exotherm and selectivity, creating significant bottlenecks at pilot scale.

This guide details a Process Intensification (PI) strategy utilizing Continuous Flow Chemistry to execute this reduction at elevated temperatures (–20 °C to 0 °C) with superior selectivity, safety, and throughput compared to traditional batch methods.

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Part 1: Process Chemistry & Critical Quality Attributes (CQA)

The Reaction Pathway

The synthesis hinges on the hydride reduction of hexahydrofuro[2,3-b]furan-2-one (1) to hexahydrofuro[2,3-b]furan-2-ol (2). The critical impurity is the ring-opened diol (3), formed by over-reduction.

- Reagent: Diisobutylaluminum hydride (DIBAL-H) is the standard reductant due to its Lewis acidity, which stabilizes the aluminate intermediate, preventing premature collapse to the aldehyde.
- Thermodynamics: The reaction is highly exothermic. In large batch reactors, heat accumulation leads to localized "hot spots," causing the aluminate complex to dissociate and allowing a second hydride attack, yielding the diol.

Structural Visualization

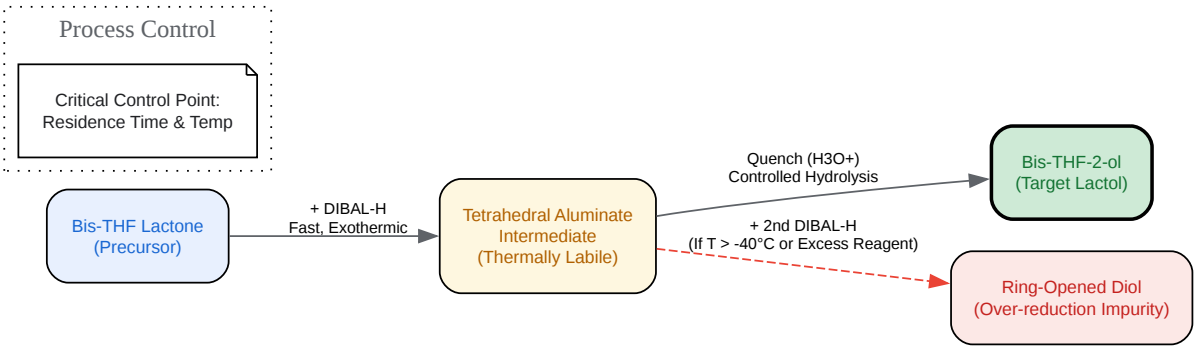

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Figure 1: Reaction pathway highlighting the thermal instability of the aluminate intermediate.

Part 2: Continuous Flow Protocol (Recommended)

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Rationale: Flow reactors provide high surface-area-to-volume ratios (SA/V), enabling rapid heat dissipation. This allows the unstable aluminate intermediate to be generated and quenched within seconds, effectively "outrunning" the side reaction even at mild temperatures.

Equipment Setup

- Reactor: Silicon carbide (SiC) or Hastelloy plate reactor (e.g., Corning G1 or Chemtrix Protrix).
- Pumps: Dual rotary piston pumps (e.g., Knauer Azura) for pulse-free delivery.
- Thermostat: Single chiller unit capable of maintaining –20 °C.

Reagents & Stock Solutions

Stream	Component	Concentration	Flow Rate (Example)
Feed A	Bis-THF Lactone in Toluene	1.0 M	10 mL/min
Feed B	DIBAL-H in Toluene	1.2 M (1.2 equiv)	10 mL/min
Feed C	Methanol / Rochelle Salt (Quench)	Excess	20 mL/min

Step-by-Step Execution

- System Inertization: Purge the entire flow path with anhydrous nitrogen. Flush with anhydrous toluene to remove moisture (DIBAL-H is pyrophoric and reacts violently with water).
- Thermal Equilibration: Set the reactor temperature to –20 °C. (Note: Batch requires –78 °C; Flow allows –20 °C due to superior mixing).
- Residence Time Control: Adjust flow rates to achieve a residence time (

) of 20–30 seconds in the reaction zone.

  - Calculation:

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- Mixing: Streams A and B meet at a T-mixer or static mixing module. The high shear forces ensure instantaneous mixing, preventing localized concentration gradients.
- Quenching: The reaction stream immediately enters a secondary mixing zone where it meets Feed C (MeOH/Rochelle Salt). This destroys the aluminate complex before it can degrade.
- Phase Separation: Collect the effluent in a separation vessel. The biphasic mixture (Organic/Aqueous) separates rapidly due to the specific gravity difference.

Flow Diagram

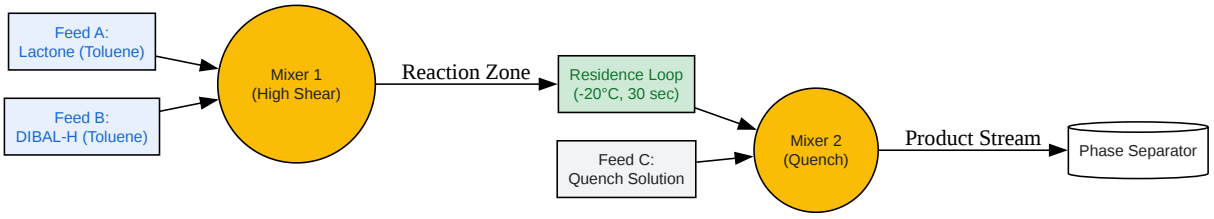

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Figure 2: Schematic of the continuous flow setup for DIBAL-H reduction.

Part 3: Batch Protocol (Alternative)

Note: Use this method only if flow equipment is unavailable. Strict adherence to cryogenic temperatures is mandatory.

- Setup: 2L Jacketed glass reactor with overhead mechanical stirrer (Rushton turbine).
- Charge: Add Bis-THF lactone (50 g) and anhydrous THF (500 mL). Cool to –78 °C using a dry ice/acetone bath or cryostat.
- Addition: Add DIBAL-H (1.0 M in toluene, 1.2 equiv) dropwise via a pressure-equalizing addition funnel.
  - Critical: Maintain internal temperature < –70 °C. Addition may take 2–4 hours.

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- Reaction: Stir at –78 °C for 1 hour. Monitor by TLC or GC.
- Quench: Add Methanol (50 mL) extremely slowly at –78 °C. A massive exotherm will occur.
- Workup: Warm to room temperature. Add saturated aqueous Rochelle salt (potassium sodium tartrate) and stir vigorously for 2 hours to break the aluminum emulsion. Extract with EtOAc.

Part 4: Quality Control & Troubleshooting

Analytical Method (GC-FID)

The lactol exists in equilibrium with the open-chain aldehyde, which can complicate HPLC analysis. GC is preferred for in-process control.

- Column: DB-5 or equivalent non-polar capillary column.
- Inlet: 250 °C, Split 20:1.
- Oven: 50 °C (2 min)

  20 °C/min

  250 °C.
- Retention Times (Approx):
  - Lactone: 8.5 min
  - Lactol (2-ol): 9.2 min
  - Diol: 10.5 min

Troubleshooting Guide

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Observation	Root Cause	Corrective Action
High Diol Content (>5%)	Temperature spike during addition.	Batch: Slow down addition. Flow: Increase flow rate (lower residence time) or lower reactor temp.
Incomplete Conversion	Quenched too early or wet solvent.	Ensure solvents are <50 ppm water. Increase residence time slightly.
Gel Formation	Aluminum salts precipitating.	Use Rochelle salt (tartrate) during workup; it chelates Al species into water-soluble complexes.
Low Yield	Lactol degradation during isolation.	The lactol is acid-sensitive. Ensure workup is neutral/mildly basic. Do not store; use immediately in next step.

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